

# An In-depth Technical Guide to Tetra-p-tolylethene: Properties and Applications

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## Compound of Interest

Compound Name: **Tetra-p-tolylethene**

Cat. No.: **B1595811**

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This guide provides a comprehensive overview of the chemical and physical properties of **Tetra-p-tolylethene** (TPE), a cornerstone molecule in the field of materials science. TPE is a prime example of a luminogen exhibiting Aggregation-Induced Emission (AIE), a photophysical phenomenon with profound implications for the development of advanced optoelectronic materials, chemical sensors, and biomedical probes. This document is intended for researchers, scientists, and drug development professionals seeking a detailed understanding of TPE's fundamental characteristics and its experimental handling.

## Core Molecular Identifiers

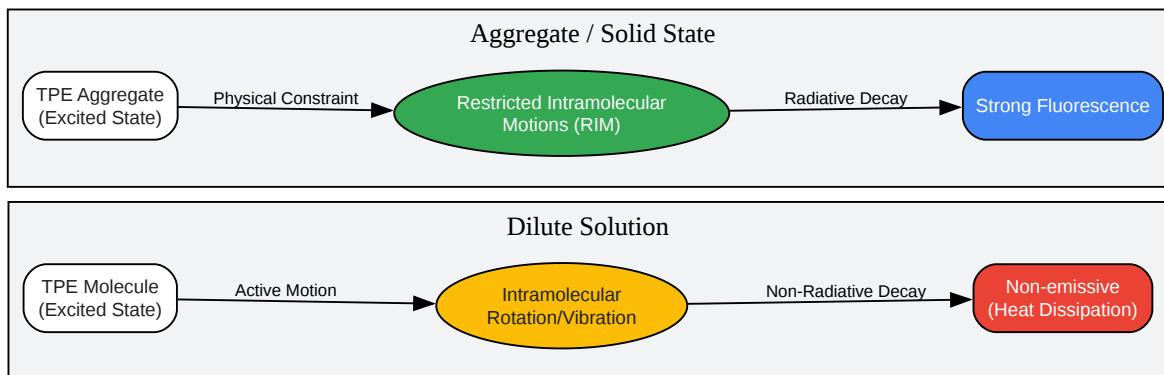
**Tetra-p-tolylethene** is a symmetrical, sterically hindered aromatic alkene. Its unique propeller-like structure is central to its remarkable photophysical behavior.

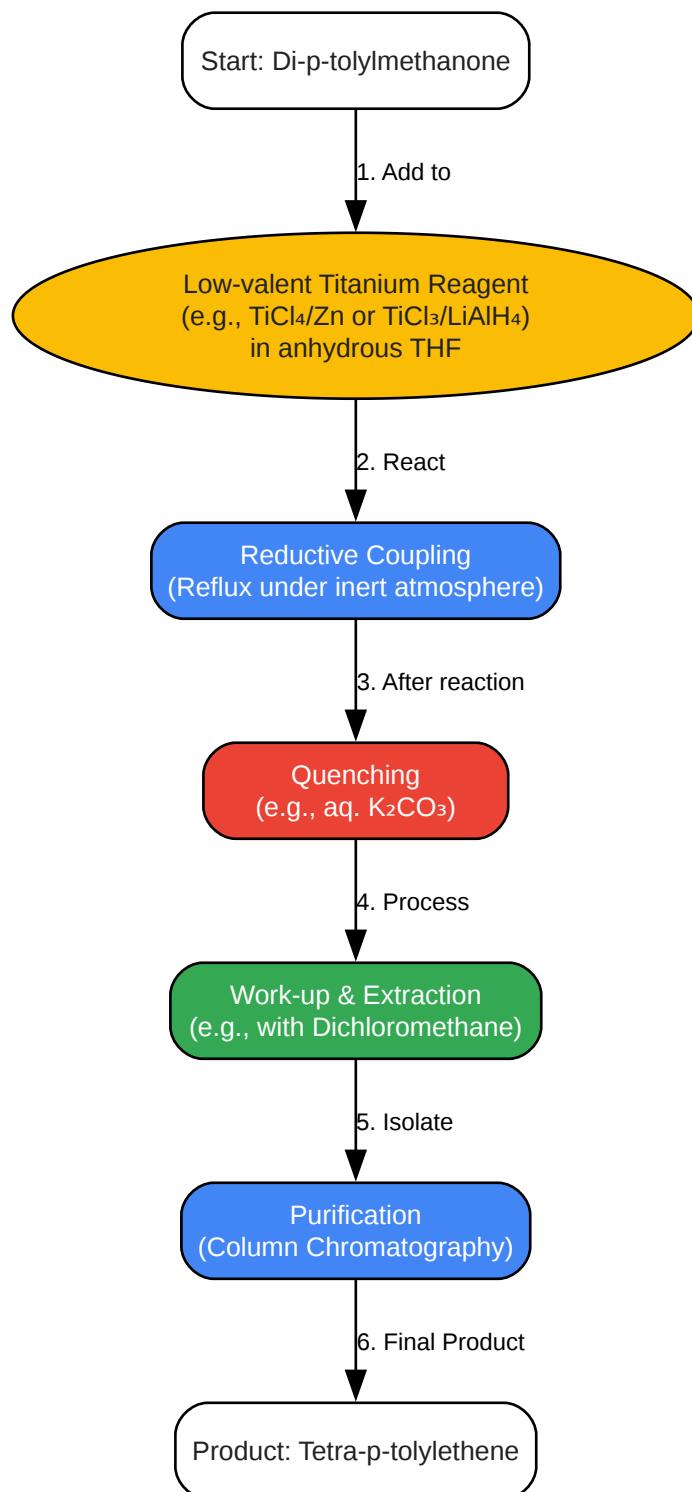
Identifier	Value	Source
IUPAC Name	1-methyl-4-[1,2,2-tris(4-methylphenyl)ethenyl]benzene	<a href="#">[1]</a>
Synonyms	1,1,2,2-Tetra-p-tolylethene	
CAS Number	5831-43-6	<a href="#">[1]</a>
Molecular Formula	C <sub>30</sub> H <sub>28</sub>	<a href="#">[1]</a>
Molecular Weight	388.54 g/mol	<a href="#">[1]</a>
InChI Key	KNBCWMJBIJTDTC-UHFFFAOYSA-N	<a href="#">[2]</a>

## The Phenomenon of Aggregation-Induced Emission (AIE)

The most defining characteristic of **Tetra-p-tolylethene** is its Aggregation-Induced Emission (AIE). In dilute solutions, TPE is virtually non-emissive. However, upon aggregation in poor solvents or in the solid state, it becomes strongly fluorescent. This behavior is antithetical to most traditional fluorophores, which suffer from Aggregation-Caused Quenching (ACQ).

The underlying mechanism for AIE in TPE is the Restriction of Intramolecular Motions (RIM). In the dissolved state, the four p-tolyl rings of the TPE molecule undergo low-frequency rotational and vibrational motions. These motions provide non-radiative pathways for the excited state to decay, effectively quenching fluorescence. When the molecules aggregate, these intramolecular motions are physically constrained. This blockage of non-radiative decay channels forces the excited state to decay radiatively, resulting in a dramatic increase in fluorescence quantum yield.



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## References

- 1. Tetra-p-tolylethene | C<sub>30</sub>H<sub>28</sub> | CID 138601 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Tetra-p-tolylethene | 5831-43-6 | Benchchem [benchchem.com]
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